

# Application Notes and Protocols for Paldimycin B Susceptibility Testing of Clinical Isolates

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## Compound of Interest

Compound Name: Paldimycin B

Cat. No.: B10785258

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## Introduction

**Paldimycin B** is a semi-synthetic antibiotic derived from paulomycin. It is known to be a protein synthesis inhibitor with demonstrated in vitro activity primarily against Gram-positive bacteria. [1] These application notes provide a summary of the available data on the susceptibility of various clinical isolates to **Paldimycin B** and detailed protocols for performing susceptibility testing.

## Data Presentation

The following table summarizes the Minimum Inhibitory Concentration (MIC) data for **Paldimycin B** against a range of clinical isolates. It is important to note that the activity of **Paldimycin B** is influenced by the testing medium and pH, with optimal activity observed in Nutrient Broth at a pH of 6.8.[1]

Bacterial Species	Number of Isolates	MIC <sub>50</sub> (µg/mL)	MIC <sub>90</sub> (µg/mL)	MIC Range (µg/mL)	Reference
Staphylococcus aureus	100	0.12	0.25	≤0.03-1.0	<a href="#">[1]</a>
Staphylococcus epidermidis	50	0.12	0.25	≤0.03-0.5	<a href="#">[1]</a>
Staphylococcus haemolyticus	25	0.12	0.25	≤0.03-0.25	<a href="#">[1]</a>
Staphylococcus hominis	10	0.12	0.12	≤0.03-0.12	<a href="#">[1]</a>
Enterococcus faecalis	25	0.5	1.0	0.12-2.0	<a href="#">[1]</a>
Streptococcus pneumoniae	25	≤0.03	0.06	≤0.03-0.12	<a href="#">[1]</a>
Streptococcus pyogenes	20	≤0.03	≤0.03	≤0.03	<a href="#">[1]</a>
Streptococcus agalactiae	10	≤0.03	0.06	≤0.03-0.06	<a href="#">[1]</a>
Listeria monocytogenes	10	0.12	0.25	0.06-0.25	<a href="#">[1]</a>
Anaerobic Gram-positive cocci	118	>64	>64	2->64	<a href="#">[2]</a>
Clostridium difficile	101	32	>64	4->64	<a href="#">[2]</a>
Propionibacterium acnes	60	>64	>64	8->64	<a href="#">[2]</a>

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Chlamydia trachomatis	Not specified	0.25	Not specified	Not specified	<a href="#">[3]</a>
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## Experimental Protocols

Given the pH-dependent activity of **Paldimycin B**, standard susceptibility testing protocols need to be modified. The following are detailed methodologies for broth microdilution and agar dilution assays.

### Protocol 1: Broth Microdilution Susceptibility Testing

This protocol is adapted from standard CLSI guidelines with modifications to accommodate the specific properties of **Paldimycin B**.

Materials:

- **Paldimycin B** analytical standard
- Nutrient Broth
- Sterile 96-well microtiter plates
- Bacterial inoculum standardized to 0.5 McFarland
- Sterile saline or broth for dilution
- pH meter
- Sterile 1N HCl or 1N NaOH for pH adjustment
- Incubator ( $35 \pm 2^\circ\text{C}$ )
- Microplate reader or manual reading mirror

Procedure:

- **Media Preparation:** Prepare Nutrient Broth according to the manufacturer's instructions. Adjust the pH of the broth to 6.8 using sterile 1N HCl or 1N NaOH. Sterilize the pH-adjusted

broth by autoclaving.

- **Paldimycin B** Stock Solution Preparation: Prepare a stock solution of **Paldimycin B** in a suitable solvent (e.g., DMSO) at a concentration of 1280 µg/mL.
- Serial Dilution:
  - Dispense 100 µL of sterile, pH 6.8 Nutrient Broth into wells 2 through 12 of a 96-well microtiter plate.
  - Add 200 µL of the **Paldimycin B** stock solution to well 1.
  - Perform a 2-fold serial dilution by transferring 100 µL from well 1 to well 2, mixing, and continuing this process down to well 10. Discard 100 µL from well 10. Wells 11 and 12 will serve as controls.
- Inoculum Preparation: Prepare a bacterial suspension from 3-5 isolated colonies in sterile saline or broth to match the turbidity of a 0.5 McFarland standard (approximately  $1.5 \times 10^8$  CFU/mL).
- Inoculation: Within 15 minutes of preparation, dilute the standardized inoculum 1:100 in the pH 6.8 Nutrient Broth to achieve a final concentration of approximately  $1.5 \times 10^6$  CFU/mL. Add 100 µL of this diluted inoculum to each well of the microtiter plate (wells 1-11). Well 12 will be the sterility control (no inoculum). Well 11 will be the growth control (inoculum, no antibiotic). The final inoculum in each well will be approximately  $7.5 \times 10^5$  CFU/mL.
- Incubation: Incubate the plate at  $35 \pm 2^\circ\text{C}$  for 18-24 hours in ambient air.
- Reading Results: The MIC is the lowest concentration of **Paldimycin B** that completely inhibits visible growth of the organism as detected by the naked eye or a microplate reader.

## Protocol 2: Agar Dilution Susceptibility Testing

This method is suitable for determining the MIC of **Paldimycin B**, particularly for anaerobic organisms.

Materials:

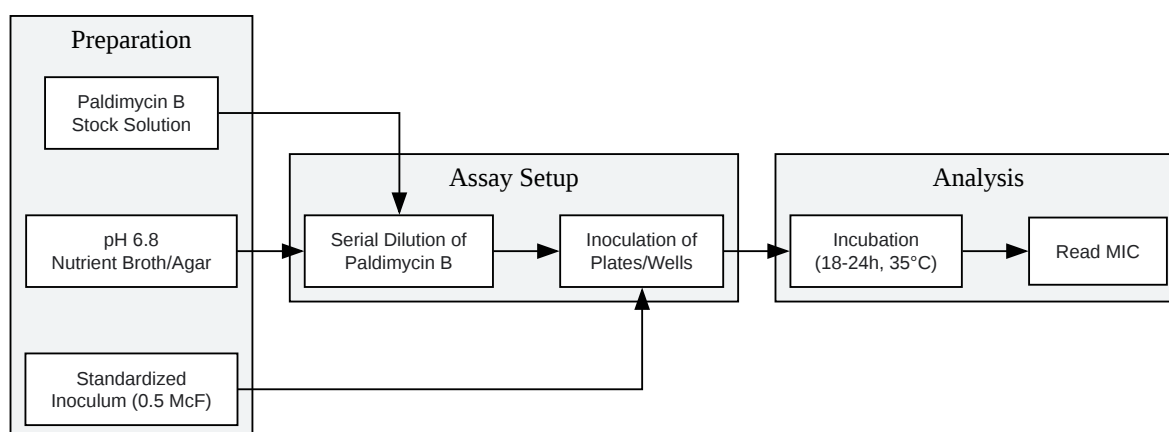
- **Palidimycin B** analytical standard
- Nutrient Agar
- Sterile petri dishes
- Bacterial inoculum standardized to 0.5 McFarland
- Inoculum replicating device (e.g., Steers replicator)
- pH meter
- Sterile 1N HCl or 1N NaOH for pH adjustment
- Incubator ( $35 \pm 2^{\circ}\text{C}$ )

Procedure:

- Media Preparation: Prepare Nutrient Agar according to the manufacturer's instructions. Cool the molten agar to  $45\text{-}50^{\circ}\text{C}$  and adjust the pH to 6.8 using sterile 1N HCl or 1N NaOH.
- **Palidimycin B** Plate Preparation:
  - Prepare serial dilutions of **Palidimycin B** in a suitable solvent.
  - Add the appropriate volume of each **Palidimycin B** dilution to molten, pH-adjusted Nutrient Agar to achieve the desired final concentrations. Ensure thorough mixing.
  - Pour the agar into sterile petri dishes to a depth of 3-4 mm.
  - Allow the plates to solidify at room temperature. Include a drug-free plate as a growth control.
- Inoculum Preparation: Prepare a bacterial suspension to a 0.5 McFarland standard. For anaerobic bacteria, use an appropriate anaerobic broth and maintain anaerobic conditions throughout.

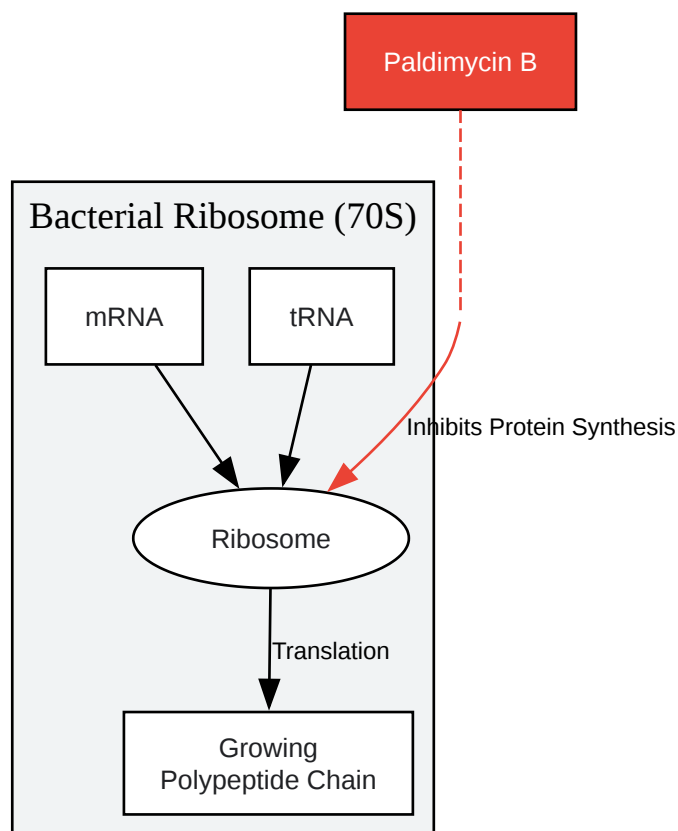
- Inoculation: Using an inoculum replicating device, spot-inoculate approximately 1-2  $\mu\text{L}$  of the standardized bacterial suspension onto the surface of the agar plates, from the lowest to the highest concentration.
- Incubation: Incubate the plates at  $35 \pm 2^\circ\text{C}$  for 18-24 hours. For anaerobic bacteria, incubate in an anaerobic environment.
- Reading Results: The MIC is the lowest concentration of **Paldimycin B** that completely inhibits visible growth. A faint haze or a single colony at the inoculation spot is disregarded.

## Mandatory Visualizations



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Caption: Workflow for **Paldimycin B** Susceptibility Testing.



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Caption: **Paldimycin B** Mechanism of Action.

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## References

- 1. In vitro activity of paldimycin (U-70138F) against gram-positive bacteria isolated from patients with cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 2. In vitro activities of daptomycin (LY146032) and paldimycin (U-70,138F) against anaerobic gram-positive bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Antimicrobial activity of U-70138F (paldimycin), roxithromycin (RU 965), and ofloxacin (ORF 18489) against Chlamydia trachomatis in cell culture - PMC [pmc.ncbi.nlm.nih.gov]

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